

An In-depth Technical Guide to the Solubility of Acid Black 52

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Compound of Interest

Compound Name: Acid Black 52

Cat. No.: B034585

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This technical guide provides a comprehensive overview of the solubility of **Acid Black 52** in water and various organic solvents. The information is intended for researchers, scientists, and professionals in drug development and materials science who utilize this dye in their work. This document summarizes available quantitative data, outlines a standard experimental protocol for solubility determination, and provides a visual representation of the experimental workflow.

Quantitative Solubility Data

The solubility of **Acid Black 52** varies significantly across different solvents. The following table summarizes the available quantitative data for its solubility in water and several organic solvents. It is important to note that reported values can differ based on experimental conditions such as temperature, pH, and the specific form of the dye (e.g., sodium salt vs. non-sodium complex).

Solvent	Solubility	Temperature (°C)	pH	Notes	Reference
Water	30 g/L	Not Specified	Not Specified	[1][2]	
Water	< 0.01 g/L	20	4.39	For the non-sodium complex	[1][2]
Ethanol	20 g/L	Not Specified	Not Specified	[1][2]	
Methyl Cellosolve	20 g/L	Not Specified	Not Specified	[1][2]	
Acetone	Slightly Soluble	Not Specified	Not Specified	Qualitative description	[1][3][4][5][6]
Other Organic Solvents	Insoluble	Not Specified	Not Specified	General insolubility reported	[1][2][3][5][6]

Qualitative assessments indicate that **Acid Black 52** is soluble in water and ethanol, slightly soluble in acetone, and insoluble in most other organic solvents[1][3][4][5][6].

Experimental Protocol for Solubility Determination: The Shake-Flask Method

A standard and widely accepted method for determining the solubility of dyes like **Acid Black 52** is the shake-flask method. This protocol is designed to achieve equilibrium between the dissolved and undissolved solute, providing a reliable measure of solubility at a given temperature.

Objective: To determine the saturation solubility of **Acid Black 52** in a specific solvent at a controlled temperature.

Materials and Equipment:

- **Acid Black 52** powder

- Solvent of interest (e.g., deionized water, ethanol)
- Analytical balance
- Sealed containers (e.g., screw-cap vials or flasks)
- Constant temperature bath with agitation (shaker)
- Centrifuge and/or filtration apparatus (e.g., syringe filters with appropriate membrane)
- UV-Vis Spectrophotometer
- Volumetric flasks and pipettes

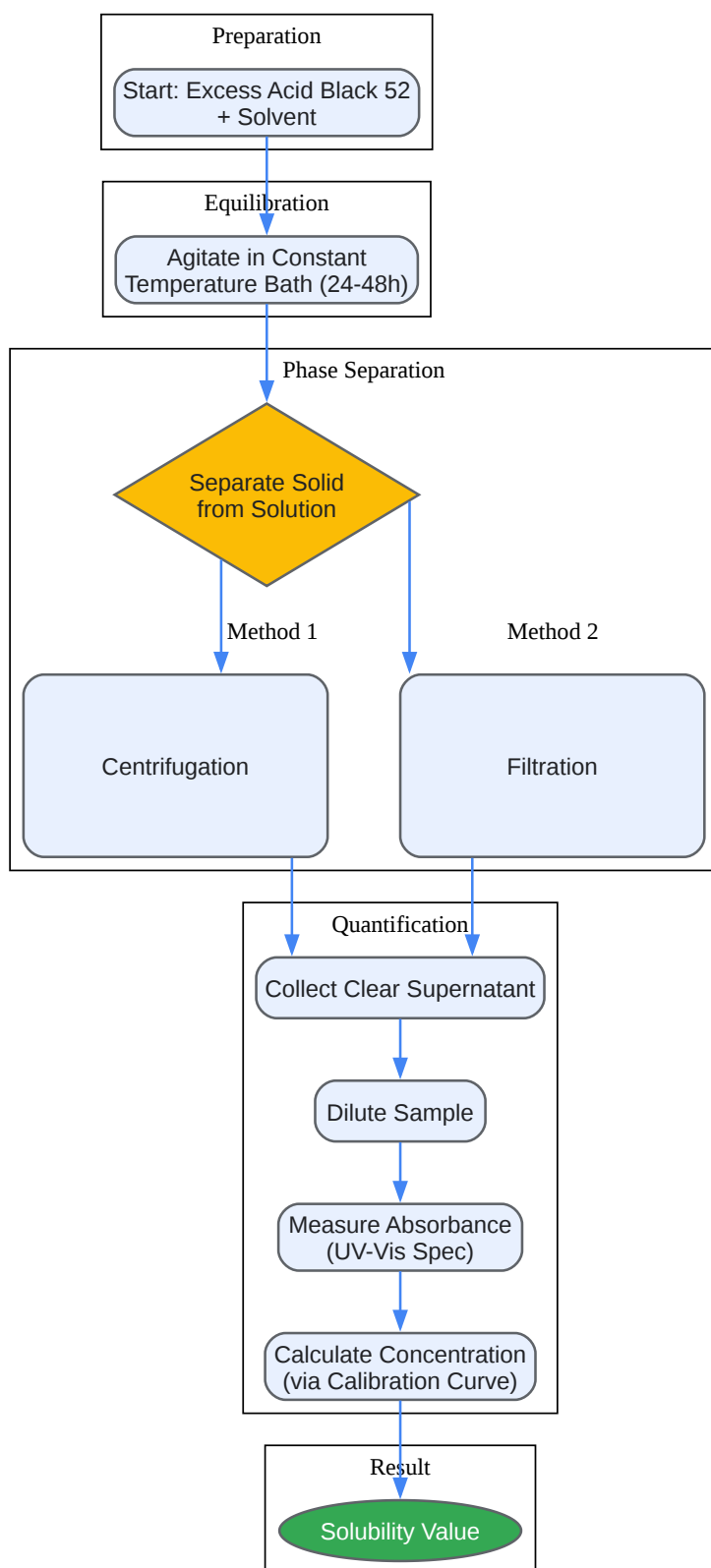
Methodology:

- Preparation of a Supersaturated Solution:
 - Add an excess amount of **Acid Black 52** powder to a known volume of the solvent in a sealed container. The excess solid should be clearly visible to ensure that the solution is saturated.
- Equilibration:
 - Place the sealed container in a constant temperature bath equipped with a shaker.
 - Agitate the mixture for a prolonged period (typically 24-48 hours) to ensure that equilibrium is reached between the solid dye and the solution. The temperature should be carefully controlled and monitored throughout this period.
- Phase Separation:
 - After equilibration, remove the container from the shaker. Allow it to stand briefly to let the larger particles settle.
 - Separate the undissolved solid from the saturated solution. This is a critical step and can be achieved by:

- Centrifugation: Centrifuge the sample at a high speed to pellet the undissolved solid.
- Filtration: Filter the solution using a syringe filter. The filter material should be compatible with the solvent and should not adsorb the dye.
- It is crucial to maintain the temperature during this separation step to prevent any change in solubility.
- Quantification:
 - Carefully take an aliquot of the clear, saturated supernatant.
 - Dilute the aliquot with a known volume of the solvent to bring its concentration within the linear range of the spectrophotometer.
 - Measure the absorbance of the diluted solution at the wavelength of maximum absorbance (λ_{max}) for **Acid Black 52** using a UV-Vis spectrophotometer.
 - The concentration of the dye in the saturated solution is determined using a previously established calibration curve of absorbance versus concentration.
- Calibration Curve:
 - Prepare a series of standard solutions of **Acid Black 52** with known concentrations in the same solvent.
 - Measure the absorbance of each standard solution at λ_{max} .
 - Plot a graph of absorbance versus concentration. The resulting linear plot serves as the calibration curve.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the shake-flask method for determining the solubility of **Acid Black 52**.



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Experimental workflow for solubility determination.

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